

ORM-10103 solubility and stability in experimental buffers

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Compound of Interest

Compound Name: ORM-10103

Cat. No.: B1662443

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ORM-10103 Solubility and Stability: A Technical Guide

This technical support center provides researchers, scientists, and drug development professionals with essential information regarding the solubility and stability of **ORM-10103** in experimental settings. The following troubleshooting guides and frequently asked questions (FAQs) are designed to address common challenges encountered during experimental work.

Frequently Asked Questions (FAQs)

Q1: What is the recommended solvent for preparing a stock solution of **ORM-10103**?

A1: Dimethyl sulfoxide (DMSO) is the recommended solvent for preparing stock solutions of **ORM-10103**. It is advisable to use a freshly opened, anhydrous grade of DMSO, as it is hygroscopic and absorbed water can affect the solubility of the compound.^{[1][2]}

Q2: What is the maximum concentration for a stock solution of **ORM-10103** in DMSO?

A2: **ORM-10103** has a high solubility in DMSO. Specific values from suppliers are provided in the table below. For practical purposes, preparing a stock solution in the range of 10-20 mg/mL is common. One supplier notes a solubility of up to 250 mg/mL in DMSO with the aid of ultrasonication.^{[1][2]}

Q3: I am observing precipitation when I dilute my DMSO stock solution into an aqueous experimental buffer. What should I do?

A3: This is a common issue for hydrophobic compounds like **ORM-10103**. Here are a few troubleshooting steps:

- Lower the final concentration: The most straightforward solution is to decrease the final concentration of **ORM-10103** in your aqueous buffer.
- Increase the percentage of DMSO: While not always feasible depending on your experimental system's tolerance, a slightly higher percentage of DMSO in the final solution can help maintain solubility. However, it is crucial to have a vehicle control with the same final DMSO concentration.
- Use a surfactant or co-solvent: For in vivo or some in vitro applications, a formulation with excipients like Tween-80, PEG300, or Cremophor EL can improve aqueous solubility. An example formulation is provided in the protocols section.
- Gentle warming and sonication: Briefly warming the solution to 37°C or using a sonicator can help re-dissolve the precipitate. However, the long-term stability of the compound under these conditions should be verified.

Q4: How should I store my **ORM-10103** stock solution?

A4: Stock solutions of **ORM-10103** in DMSO should be aliquoted into single-use volumes to avoid repeated freeze-thaw cycles.^{[1][2]} Store these aliquots at -20°C or -80°C. Suppliers suggest that at -20°C, the stock solution is stable for at least one year, and at -80°C, for at least two years.^{[1][2]}

Data on ORM-10103 Solubility

The following table summarizes the available solubility data for **ORM-10103**.

Solvent	Concentration	Observations	Source
DMSO	250 mg/mL (717.67 mM)	Requires sonication.	[1][2]
DMSO	20 mg/mL	Clear solution.	[3]

Experimental Protocols

Preparation of ORM-10103 Stock Solution

This protocol describes the preparation of a 10 mM stock solution of **ORM-10103** in DMSO.

Materials:

- **ORM-10103** powder (Molecular Weight: 348.35 g/mol)
- Anhydrous DMSO
- Sterile microcentrifuge tubes

Procedure:

- Allow the **ORM-10103** vial to equilibrate to room temperature before opening to prevent moisture condensation.
- Weigh out the desired amount of **ORM-10103** powder using an analytical balance. For 1 mg of **ORM-10103**, you will need 287 μ L of DMSO to make a 10 mM solution.
- Add the appropriate volume of DMSO to the vial of **ORM-10103** powder.
- Vortex or sonicate the solution until the compound is completely dissolved. Gentle warming may be applied if necessary.
- Aliquot the stock solution into single-use volumes in sterile microcentrifuge tubes.
- Store the aliquots at -20°C or -80°C.

Example Formulation for In Vivo Studies

This protocol, adapted from a supplier's recommendation, provides an example of how to formulate **ORM-10103** for in vivo administration.^[1]

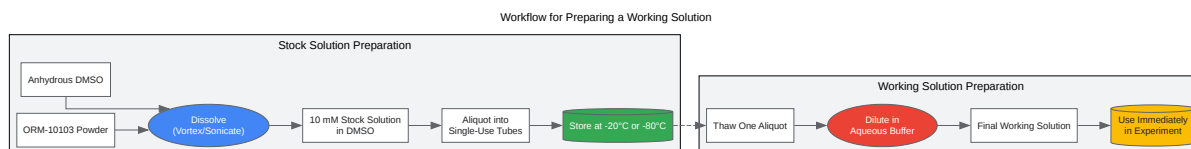
Vehicle Composition:

- DMSO
- PEG300
- Tween-80
- Saline

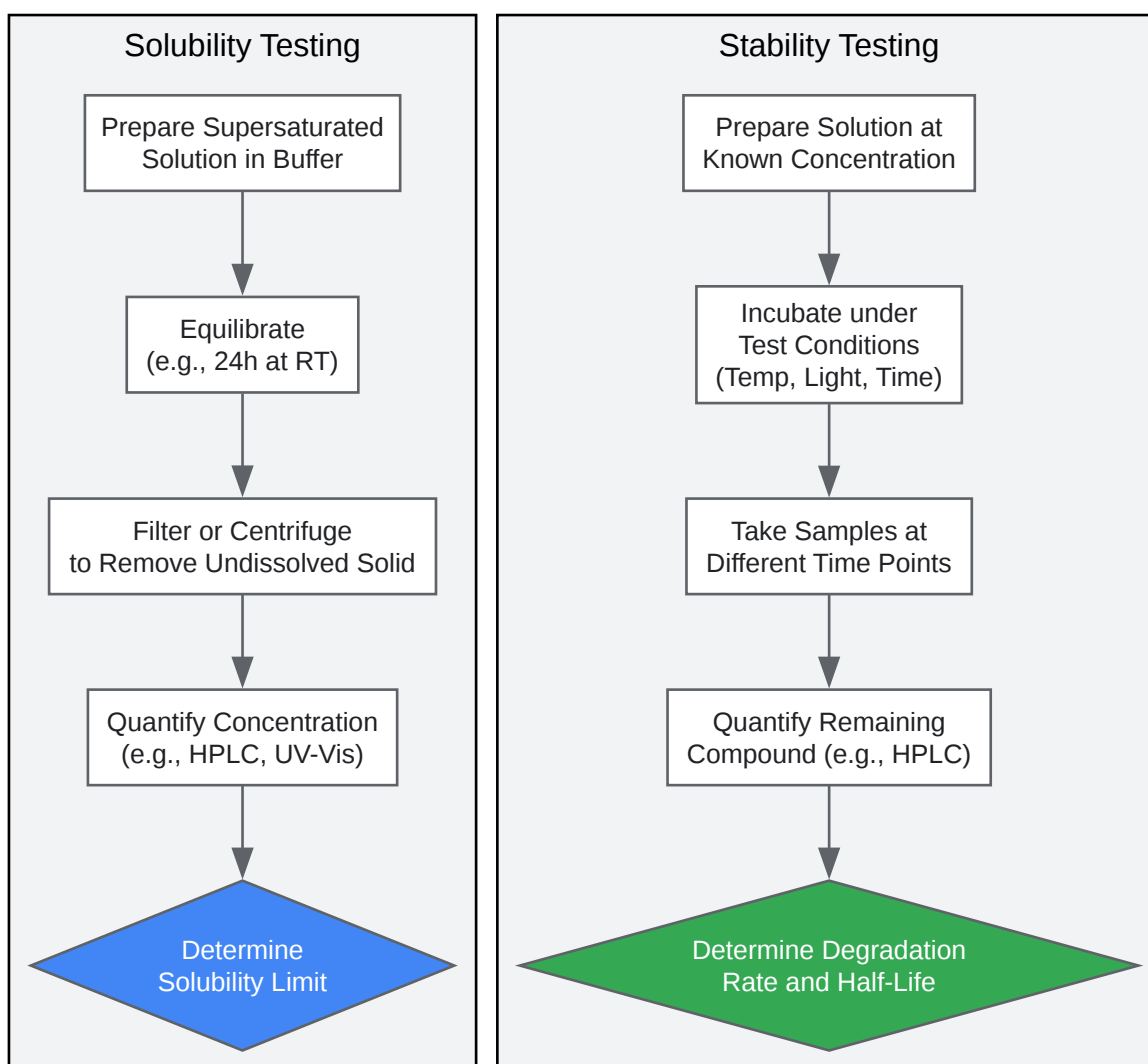
Procedure:

- Prepare a stock solution of **ORM-10103** in DMSO (e.g., 20.8 mg/mL).
- To prepare 1 mL of the final formulation, add 100 μ L of the DMSO stock solution to 400 μ L of PEG300. Mix thoroughly.
- Add 50 μ L of Tween-80 to the mixture and mix until uniform.
- Add 450 μ L of saline to bring the total volume to 1 mL. Mix thoroughly. This will result in a final **ORM-10103** concentration of 2.08 mg/mL.

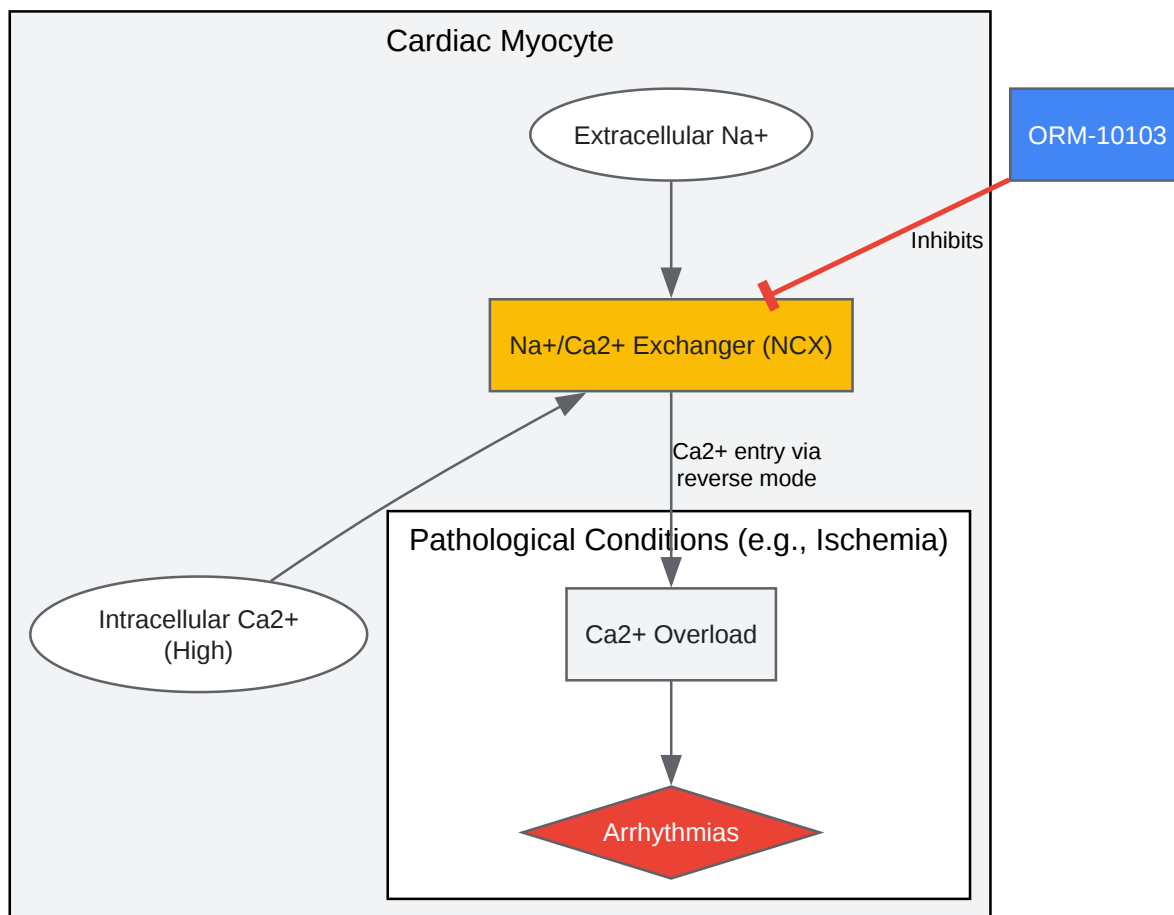
Visualized Workflows and Signaling Pathway



General Workflow for Solubility and Stability Testing



Mechanism of Action of ORM-10103



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- To cite this document: BenchChem. [ORM-10103 solubility and stability in experimental buffers]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1662443#orm-10103-solubility-and-stability-in-experimental-buffers]

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